

3,3'-Dihydroxybenzidine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,3'-Dihydroxybenzidine

Cat. No.: B1664586

[Get Quote](#)

An In-Depth Technical Guide to **3,3'-Dihydroxybenzidine**: Core Properties and Applications

Introduction

3,3'-Dihydroxybenzidine (DHB), a substituted biphenyl diamine, is a compound of significant interest in materials science and synthetic chemistry. Its rigid structure, coupled with the reactive amine and hydroxyl functional groups, makes it a valuable building block for high-performance polymers and functional materials. This guide provides a detailed overview of its fundamental chemical and physical properties, explores its applications, and outlines a representative synthetic protocol, offering a resource for researchers and professionals in drug development and materials science.

Core Molecular and Physical Properties

The foundational characteristics of a chemical compound are its molecular formula and weight, which dictate its stoichiometry and reactivity. **3,3'-Dihydroxybenzidine** is an aromatic compound that appears as colorless crystals or a white to brown crystalline powder.^{[1][2][3]} Its molecular formula is C₁₂H₁₂N₂O₂, and it has a molecular weight of approximately 216.24 g/mol.^{[1][2][4][5]}

A comprehensive summary of its key identifiers and physicochemical properties is presented below.

Table 1: Physicochemical Properties of 3,3'-Dihydroxybenzidine

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂	[1][2][3][4][5][6]
Molecular Weight	216.24 g/mol	[1][2][3][4][5]
IUPAC Name	2-amino-5-(4-amino-3-hydroxyphenyl)phenol	[1][2]
CAS Number	2373-98-0	[1][4][6][7]
Appearance	Colorless crystals; White to brown powder	[1][2][3]
Melting Point	292 °C	[1][7]
Density	1.384 g/cm ³	[6]
Solubility	Almost insoluble in water; Soluble in ethanol, methanol, acetone	[8]
Synonyms	4,4'-Diamino-[1,1'-biphenyl]-3,3'-diol; Benzidine-3,3'-diol	[1][2][4][7]

Molecular Structure Visualization

The spatial arrangement of atoms and functional groups in **3,3'-Dihydroxybenzidine** is crucial for understanding its chemical behavior, particularly its role in polymerization and hydrogen bonding interactions. The molecule consists of two aniline rings linked by a single bond, with hydroxyl groups positioned ortho to the amino groups.

Caption: 2D structure of **3,3'-Dihydroxybenzidine** (C₁₂H₁₂N₂O₂).

Applications in Materials Science

The bifunctional nature of **3,3'-Dihydroxybenzidine**, possessing both nucleophilic amino groups and phenolic hydroxyl groups, makes it a highly versatile monomer. It is a key component in the synthesis of advanced polymers with desirable thermal and mechanical properties.

- **High-Performance Polyimides:** DHB is utilized in the preparation of hydroxyl-containing polyimides.^[5] The incorporation of the hydroxyl groups can enhance solubility and adhesion while providing sites for further cross-linking or chemical modification. These polymers often exhibit high glass transition temperatures, making them suitable for applications in microelectronics and aerospace.
- **Fire-Resistant Polymers:** It serves as a raw material for synthesizing fire-resistant polymers like polyhydroxyamino acids.^[5] The aromatic structure and hydrogen-bonding capabilities contribute to char formation and thermal stability.
- **Covalent Organic Frameworks (COFs):** As a diamine linker, DHB is used in the bottom-up synthesis of COFs.^[3] These are crystalline porous polymers with well-defined structures, showing promise in gas storage, catalysis, and sensing.

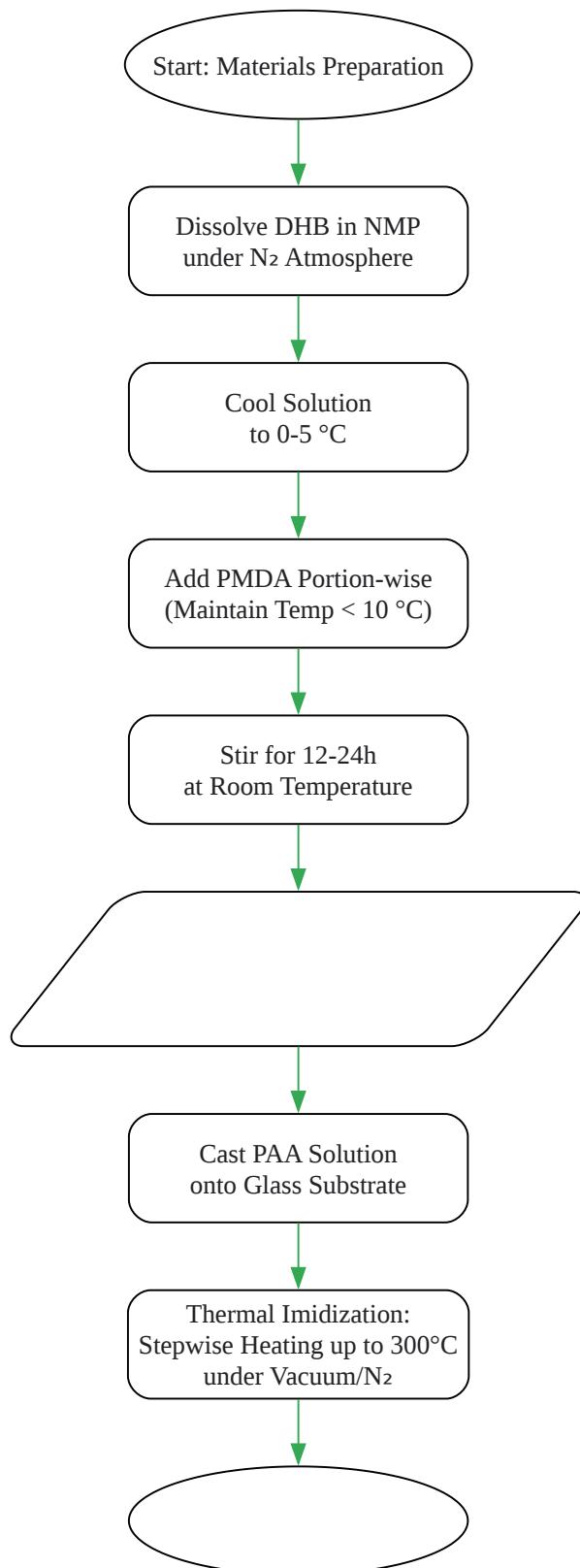
Experimental Protocol: Synthesis of a Polyimide from 3,3'-Dihydroxybenzidine

This section provides a representative, step-by-step methodology for the synthesis of a polyimide using DHB and a dianhydride, such as Pyromellitic dianhydride (PMDA). This two-step process is a cornerstone of polyimide chemistry.

Causality and Self-Validation:

The protocol is designed as a self-validating system. The first step, forming the poly(amic acid) precursor, is conducted at low temperatures to prevent premature imidization, which would lead to precipitation and a low molecular weight polymer. The solubility of this precursor in the reaction solvent (e.g., NMP) is a key checkpoint. The second step, thermal imidization, is monitored by observing the formation of water as a byproduct and confirmed by spectroscopic analysis (FTIR), where the disappearance of amic acid peaks and the appearance of characteristic imide peaks validate the reaction's completion.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for two-step polyimide synthesis.

Step-by-Step Methodology

- Reagent Preparation & Inert Atmosphere:
 - Dry **3,3'-Dihydroxybenzidine** (1.00 eq) and Pyromellitic dianhydride (PMDA, 0.98-1.00 eq) under vacuum at 80°C for 12 hours to remove residual moisture, which can hydrolyze the dianhydride and terminate polymerization.
 - Set up a three-neck flask equipped with a mechanical stirrer and a nitrogen inlet/outlet. Purge the flask with dry nitrogen gas to create an inert atmosphere, preventing oxidation of the amine groups.
- Poly(amic acid) Synthesis (Step 1):
 - Transfer the dried DHB into the flask and add anhydrous N-Methyl-2-pyrrolidone (NMP) to achieve a solids concentration of 15-20% (w/w).
 - Stir the mixture at room temperature until the DHB is fully dissolved.
 - Cool the solution to 0-5°C using an ice bath. This is critical to dissipate the heat from the exothermic acylation reaction and prevent uncontrolled molecular weight growth or side reactions.
 - Slowly add the PMDA powder in small portions over 30-60 minutes, ensuring the reaction temperature does not exceed 10°C.
 - After the addition is complete, remove the ice bath and allow the reaction to proceed at room temperature for 12-24 hours. The solution viscosity will increase significantly, indicating the formation of high molecular weight poly(amic acid).
- Polyimide Film Formation (Step 2):
 - Cast the viscous poly(amic acid) solution onto a clean glass plate using a doctor blade to ensure a uniform thickness.
 - Place the cast film in a vacuum oven or a furnace with a nitrogen purge.

- Perform a stepwise thermal imidization process:
 - Heat to 80°C for 2 hours to slowly remove the bulk of the solvent.
 - Increase to 150°C for 1 hour.
 - Increase to 200°C for 1 hour.
 - Finally, heat to 300°C for 1 hour to ensure complete conversion of the amic acid to the imide structure.
- Cool the oven slowly to room temperature to prevent thermal stress and cracking of the resulting polyimide film.
- Peel the tough, flexible polyimide film from the glass substrate.

Safety and Handling

3,3'-Dihydroxybenzidine requires careful handling due to its potential health hazards. It is classified as causing skin and serious eye irritation.[3][9] Furthermore, it is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[3][9]

- Personal Protective Equipment (PPE): Always handle this chemical with appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[8][10]
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[9] For larger quantities, a closed system is recommended.[9]
- Handling: Avoid creating dust.[8] In case of a spill, dampen the solid material with alcohol before cleanup to prevent airborne dispersal.[10]
- Storage: Store in a tightly closed container in a cool, dark place, protected from air and light. [10] Storage under an inert gas atmosphere is recommended.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 3,3'-Dihydroxybenzidine | C12H12N2O2 | CID 16918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,3'-Dihydroxybenzidine, 5G | Labscoop [labscoop.com]
- 4. scbt.com [scbt.com]
- 5. 3,3'-Dihydroxybenzidine | 2373-98-0 [chemicalbook.com]
- 6. 3,3'-Dihydroxybenzidine | 2373-98-0 [chemnet.com]
- 7. chemwhat.com [chemwhat.com]
- 8. chembk.com [chembk.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. 3,3'-DIHYDROXYBENZIDINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [3,3'-Dihydroxybenzidine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1664586#3-3-dihydroxybenzidine-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com